

A Comparative Analysis of the Atmospheric Reactivity of OBrO, OCIO, and OIO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OBrO

Cat. No.: B1233476

[Get Quote](#)

A detailed guide for researchers, scientists, and drug development professionals on the comparative gas-phase reactivity of the halogen dioxide radicals **OBrO**, OCIO, and OIO. This document summarizes key kinetic data, outlines experimental methodologies, and provides a visual representation of the core reaction pathways.

The halogen dioxide radicals—bromine dioxide (**OBrO**), chlorine dioxide (OCIO), and iodine dioxide (OIO)—play a significant, yet varied, role in atmospheric chemistry. Their reactivity influences ozone depletion cycles, halogen activation, and the formation of new particles. Understanding the comparative kinetics of these species is crucial for accurate atmospheric modeling and for assessing their impact on air quality and climate. This guide provides a consolidated overview of the experimental and theoretical data available on the reactivity of **OBrO**, OCIO, and OIO with key atmospheric species.

Comparative Reactivity Data

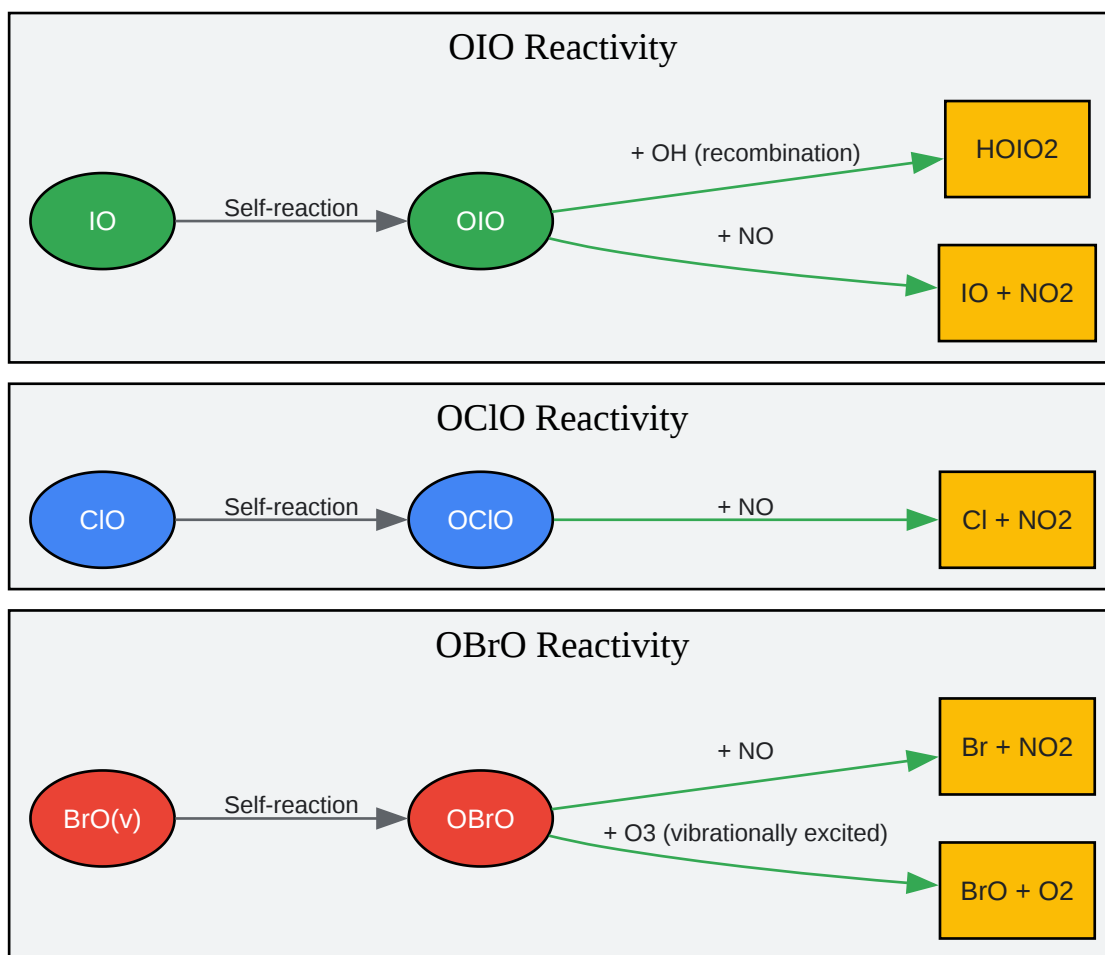
The following table summarizes the available experimental and theoretical rate constants for the self-reactions of **OBrO**, OCIO, and OIO, as well as their reactions with ozone (O₃), nitric oxide (NO), and hydroxyl (OH) and hydroperoxyl (HO₂) radicals. All rate constants are given in units of cm³ molecule⁻¹ s⁻¹.

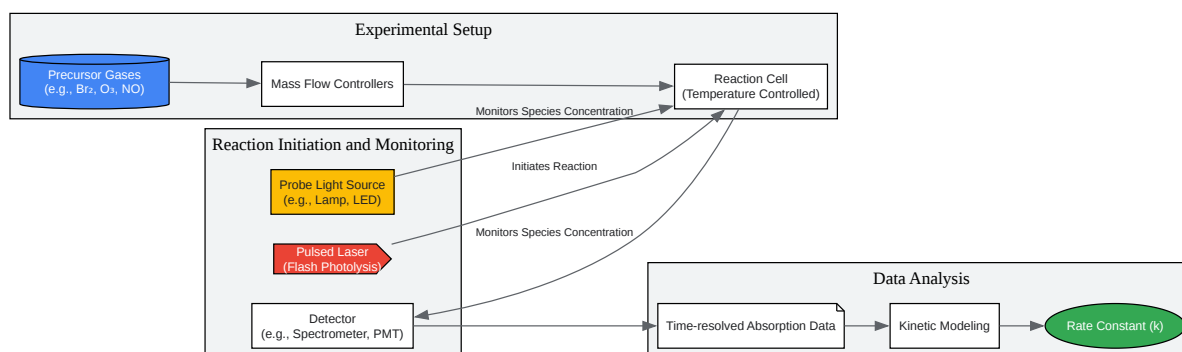
Reaction	OBrO	OCIO	OIO
Self-Reaction	No experimental data available	$k(298\text{ K}) = 1.4 \times 10^{-12}$	No experimental data available
+ O ₃	$k(298\text{ K}) \leq 5 \times 10^{-16}$ (ground state)[1]	Data for ClO + O ₃ available	No experimental data available
$k(298\text{ K}) = (5.4 \pm 2.7) \times 10^{-13}$ (vibrationally excited)[1]			
+ NO	$k(298\text{ K}) \approx 1.8 \times 10^{-12}$	$k(298\text{ K}) \approx 1.7 \times 10^{-13}$	$k(298\text{ K}) = 6.0 \times 10^{-12}$ [2]
+ OH	No experimental data available	No experimental data available	$k_{\text{rec},\infty} = 5.5 \times 10^{-10} \exp(46/T)$ (recombination)[2]
+ HO ₂	No experimental data available	Data for ClO + HO ₂ available	No experimental data available

Note: The reactivity of the precursor radicals (BrO, ClO, IO) is often studied more extensively. For instance, the self-reaction of IO is a known source of OIO.[3] Data for XO + HO₂ reactions are available but are not directly comparable to OXO reactivity. Where experimental data is unavailable, this is noted.

Reaction Pathways and Logical Relationships

The following diagram illustrates a simplified comparison of the key reaction pathways for **OBrO**, **OCIO**, and **OIO** in the atmosphere.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. periodicos.capes.gov.br [periodicos.capes.gov.br]
- To cite this document: BenchChem. [A Comparative Analysis of the Atmospheric Reactivity of OBrO, OCIO, and OIO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1233476#obro-reactivity-compared-to-oclo-and-oio>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com